

An In-depth Technical Guide to 1-Butanethiol: Molecular Weight and Formula

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Compound of Interest

Compound Name: 1-Butanethiol

Cat. No.: B090362

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This guide provides a concise yet comprehensive overview of the fundamental chemical properties of **1-Butanethiol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

1-Butanethiol, also known as n-butyl mercaptan, is an organosulfur compound with a distinct, strong odor.^[1] Its chemical structure consists of a four-carbon butyl group attached to a thiol functional group (-SH).

The molecular formula for **1-Butanethiol** is C₄H₁₀S.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of four carbon atoms, ten hydrogen atoms, and one sulfur atom. The linear formula can be represented as CH₃(CH₂)₃SH.^{[6][7]}

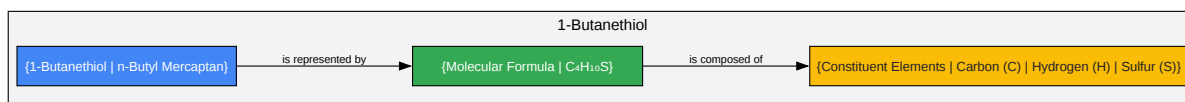
Molecular Weight and Composition

The molecular weight of **1-Butanethiol** has been determined to be approximately 90.19 g/mol .^{[3][4][6][7]} More precise measurements report the value as 90.187 g/mol .^[2] A summary of its molecular properties and elemental composition is presented in the table below.

Property	Value
Molecular Formula	C ₄ H ₁₀ S
Molecular Weight	90.19 g/mol [3][4]
Elemental Composition	
Carbon (C)	53.3%
Hydrogen (H)	11.2%
Sulfur (S)	35.5%[8]

Structural Representation

To illustrate the relationship between the chemical name, its formula, and constituent elements, the following diagram provides a clear visualization.



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Chemical Identity of **1-Butanethiol**.

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References

- 1. Butane-1-thiol - Wikipedia [en.wikipedia.org]

- 2. 1-Butanethiol [webbook.nist.gov]
- 3. materials.alfachemic.com [materials.alfachemic.com]
- 4. 1-butanethiol | Butyl Mercaptan Supplier & Cas 109-79-5 [chemicalbull.com]
- 5. Butanethiol | C4H10S | CID 8012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1-丁硫醇 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 1-丁硫醇 99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. CharChem. 1-Butanethiol [easychem.org]
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